

Cross-validation of 4-oxononanoic acid analytical methods

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Compound Focus: 4-Oxononanoic acid

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Experimental Protocol for Precursor Verification

The following table details the key methodology used in a 2022 study to confirm **4-oxononanoic acid** as a precursor to γ -nonalactone in wine [1].

Aspect	Description
Objective	To verify if 4-oxononanoic acid is a direct precursor to γ -nonalactone during fermentation [1].
Experimental Method	Stable Isotope Labelling and Fermentation Model [1].
Core Procedure	Grape must was spiked with ^2H-labelled 4-oxononanoic acid prior to fermentation [1].
Analysis Technique	The resulting wine was analyzed using Gas Chromatography–Mass Spectrometry (GC–MS) [1].
Key Finding	The analysis confirmed the presence of ^2H-labelled γ-nonalactone , proving 4-oxononanoic acid is a precursor [1].

Aspect	Description
Implied Pathway	The proposed mechanism is the reduction of the ketone group in 4-oxononanoic acid to form 4-hydroxynonanoic acid, which then undergoes lactonization under acidic conditions [1].

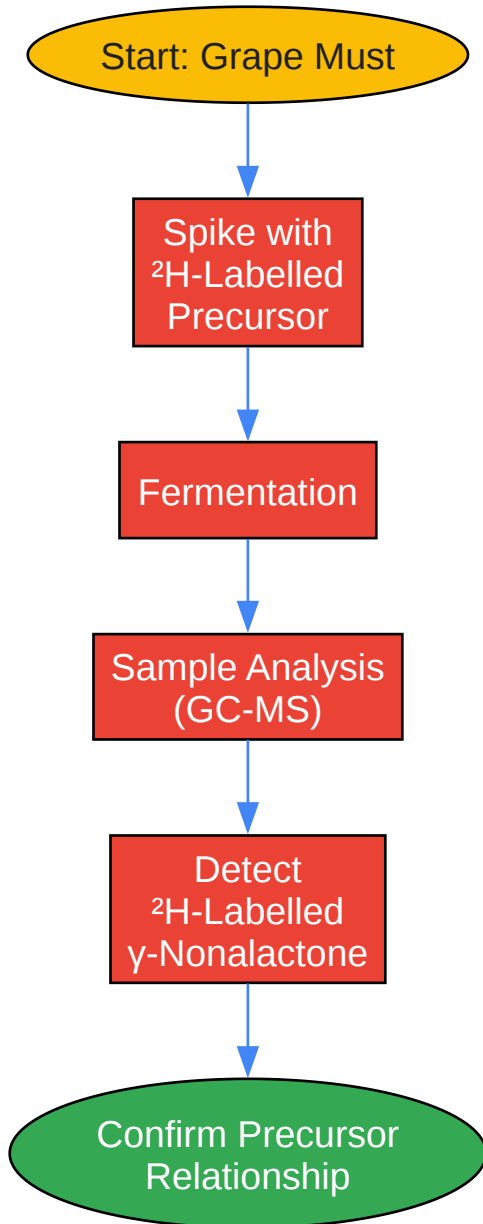
Quantitative Method for γ -Nonalactone Analysis

Although the precursor study itself does not provide a full validation of the method for **4-oxononanoic acid**, the same research group developed a robust quantitative method for its derivative, γ -nonalactone. This method showcases the advanced techniques applicable to this chemical pathway [1].

Parameter	Result / Description
Analyte	γ -Nonalactone [1].
Internal Standard	Novel $^2\text{H}_2^{13}\text{C}_2$ - γ -nonalactone (synthesized via Wittig olefination and deuteration) [1].
Sample Preparation	Solid-Phase Extraction (SPE) [1].
Analysis Instrument	Gas Chromatography–Mass Spectrometry (GC–MS) [1].
Linear Range	0 to 100 $\mu\text{g L}^{-1}$ [1].
Linearity (R^2)	> 0.99 [1].
Reproducibility	0.72% [1].
Repeatability	0.38% [1].

Visualized Experimental Workflow

The following diagram, created with Graphviz per your specifications, outlines the experimental workflow for the verification of **4-oxononanoic acid** as a precursor.



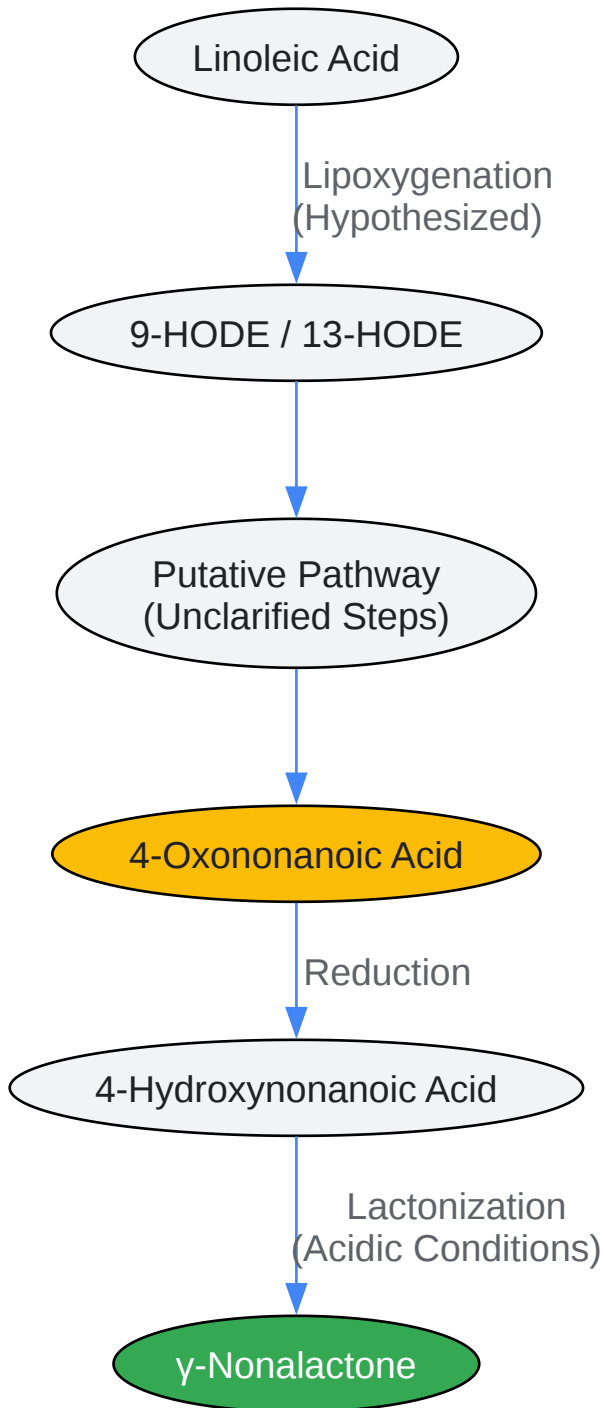
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Experimental Workflow for Precursor Verification [1]

This diagram illustrates the key steps: starting with grape must, spiking it with a labelled version of the precursor, fermentation, and analysis leading to confirmation.

Biosynthetic Pathway of γ -Nonalactone

The research also indicates that the biogenesis of **4-oxononanoic acid** itself is not fully understood. The diagram below synthesizes the known and hypothesized pathways from linoleic acid to γ -nonalactone as mentioned in the literature [1].



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Proposed Biosynthetic Pathway for γ -Nonalactone [1]

This pathway shows the confirmed step from **4-oxononanoic acid** to γ -nonalactone, while also highlighting that its formation from lipoxygenation products (9/13-HODE) remains a hypothesis with unclarified steps [1].

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References

1. Synthesis of a novel isotopically labelled standard for ... [link.springer.com]

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